

An In-depth Technical Guide to 4-sec-Butylaniline Derivatives and Related Compounds

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Compound of Interest

Compound Name: 4-sec-Butylaniline

Cat. No.: B1345595

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Abstract

This technical guide provides a comprehensive overview of **4-sec-butylaniline** and its derivatives, focusing on their synthesis, pharmacological activities, and potential as therapeutic agents. The document details the core chemical properties of **4-sec-butylaniline** and explores the synthesis and biological evaluation of various derivatives, including amides, ureas, sulfonamides, and heterocyclic compounds. Key findings from preclinical studies are summarized, with a focus on their potential applications in areas such as cancer, inflammation, and pain management. This guide also includes detailed experimental protocols for the synthesis and biological evaluation of these compounds, as well as visualizations of relevant biological pathways to aid in understanding their mechanisms of action.

Introduction

4-sec-Butylaniline is an aromatic amine that serves as a versatile building block in medicinal chemistry.^[1] Its unique structural features, including the lipophilic sec-butyl group, make it an attractive scaffold for the development of novel therapeutic agents with modulated pharmacokinetic and pharmacodynamic properties. This guide explores the landscape of **4-sec-butylaniline** derivatives, offering insights into their design, synthesis, and biological activities.

Core Compound: 4-sec-Butylaniline

Chemical and Physical Properties

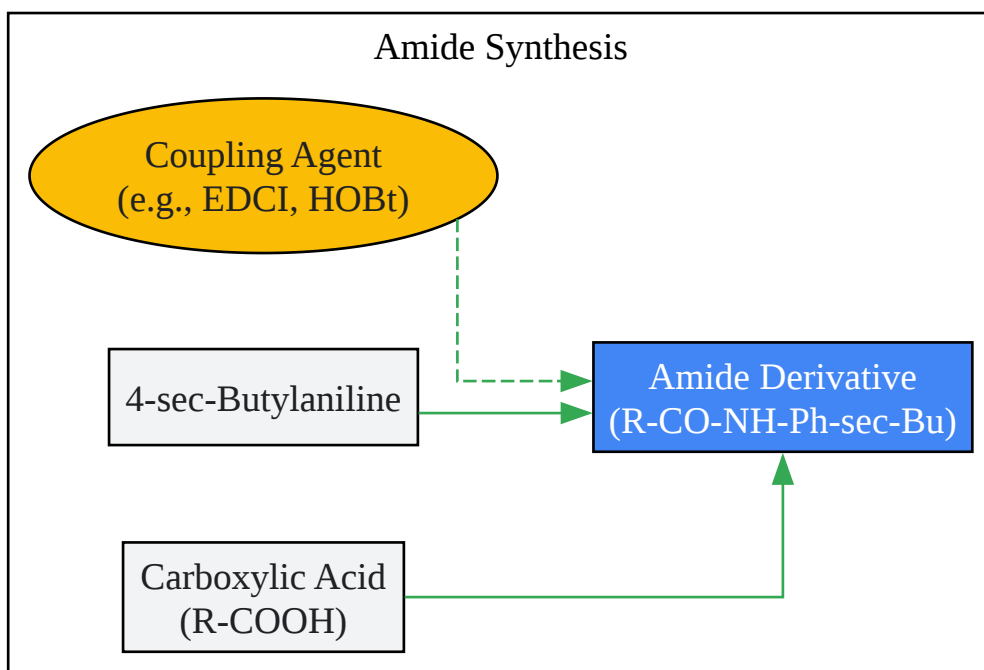
Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₅ N	[1]
Molecular Weight	149.23 g/mol	[1]
CAS Number	30273-11-1	
Appearance	Colorless to pale yellow liquid	[1]
Boiling Point	235 °C	[1]
Melting Point	15-16 °C	[1]
Solubility	Insoluble in water, soluble in organic solvents	[1]

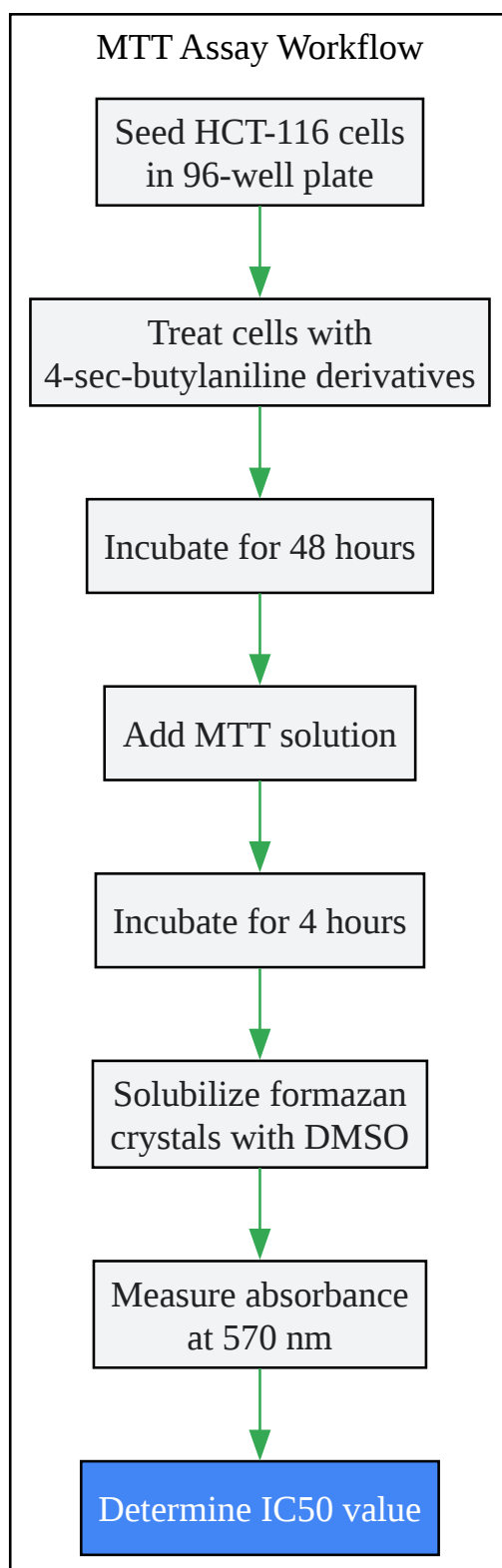
Synthesis of 4-sec-Butylaniline Derivatives

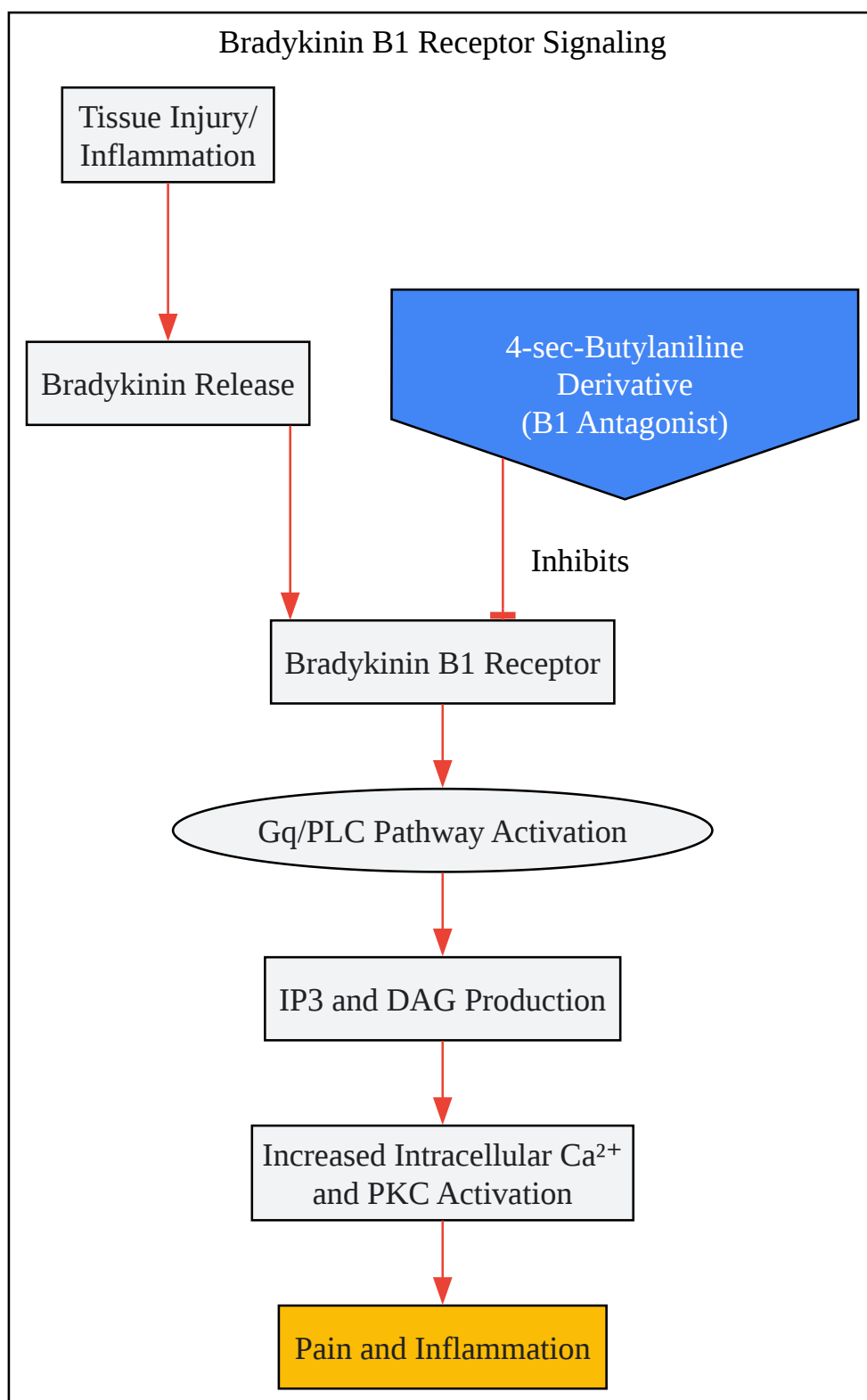
The synthesis of **4-sec-butylaniline** derivatives typically involves the modification of the amino group to form various functional groups such as amides, ureas, sulfonamides, and by incorporating the **4-sec-butylaniline** moiety into heterocyclic ring systems.

General Synthesis of Amide Derivatives

Amide derivatives of **4-sec-butylaniline** can be synthesized through the coupling of **4-sec-butylaniline** with a carboxylic acid in the presence of a coupling agent.







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References

- 1. Buy 4-sec-Butylaniline | 30273-11-1 [smolecule.com]
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